

# Amyl salicylate CAS number and molecular formula

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## Compound of Interest

Compound Name: Amyl salicylate

Cat. No.: B1664950

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An In-depth Technical Guide to **Amyl Salicylate** for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Amyl salicylate** is an aromatic ester widely utilized in the fragrance, cosmetic, and flavor industries. It exists in two primary isomeric forms: normal-amyl (n-amyl) salicylate and iso**amyl salicylate**, the latter often being the more commercially prevalent form. Both isomers share the same molecular formula but differ in the branching of the amyl group, leading to subtle variations in their physical and olfactory properties. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical methodologies, and biological relevance of **amyl salicylate**, with a focus on its role as a contact allergen.

## Chemical and Physical Properties

The quantitative data for n-**amyl salicylate** and iso**amyl salicylate** are summarized in the table below, facilitating a clear comparison of their key physicochemical properties.

Property	n-Amyl Salicylate	Isoamyl Salicylate
CAS Number	2050-08-0[1]	87-20-7[2]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub> [1][3]	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub> [2]
Molecular Weight	208.25 g/mol [1]	208.25 g/mol [2][4]
Appearance	Colorless to pale yellow liquid[5]	Colorless liquid[2]
Odor	Herbaceous, green, with a mild floral scent[6]	Sweet, floral, reminiscent of jasmine or orchid[2][7]
Boiling Point	282 °C[3]	277-278 °C[2][4]
Melting Point	-12 °C[3]	Not available
Density	1.054 g/cm <sup>3</sup> [3]	1.05 g/mL at 25 °C[2][4]
Flash Point	126 °C[3]	>93.3 °C
Solubility	Insoluble in water; soluble in organic solvents[1]	Insoluble in water; soluble in alcohol and oils[2][7]
logP (Octanol/Water)	>4.4[3]	4.6[8][9]

## Experimental Protocols

### Synthesis of Amyl Salicylate via Fischer Esterification

The most common method for synthesizing **amyl salicylates** is the Fischer esterification of salicylic acid with the corresponding amyl alcohol (n-pentanol or isoamyl alcohol) under acidic catalysis.

#### Methodology:

- **Reactant Preparation:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine salicylic acid (1 molar equivalent) and the respective amyl alcohol (n-pentanol or isoamyl alcohol, typically in excess, e.g., 1.5-3 molar equivalents). A solvent that forms an azeotrope with water, such as cyclohexane or toluene, is added to facilitate the removal of the water byproduct.[10]

- **Catalysis:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, to the reaction mixture.<sup>[11]</sup>
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be removed azeotropically and collected in the Dean-Stark trap, driving the equilibrium towards the product. The reaction progress can be monitored by thin-layer chromatography (TLC) or by the amount of water collected.
- **Work-up:** After the reaction is complete (typically after several hours), cool the mixture to room temperature.<sup>[10]</sup> Wash the organic phase with a saturated sodium bicarbonate solution to neutralize the acidic catalyst and remove any unreacted salicylic acid. Subsequently, wash with brine to remove any remaining aqueous contaminants.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure. The crude **amyl salicylate** can be further purified by vacuum distillation to obtain the final product.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **amyl salicylate** in complex matrices such as cosmetic formulations or biological samples.

### Methodology:

- **Sample Preparation:** For cosmetic products, a simple dilution with a suitable organic solvent (e.g., ethanol or hexane) may be sufficient. For biological fluids, a liquid-liquid extraction or solid-phase microextraction (SPME) can be employed to isolate the analyte.
- **GC Separation:**
  - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is typically used.
  - **Injector:** Operate in split or splitless mode depending on the sample concentration.

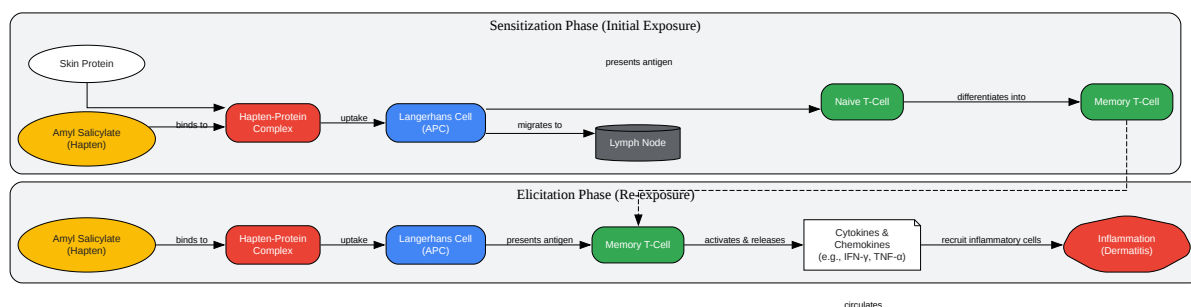
- Oven Program: A temperature gradient is programmed to ensure the separation of **amyl salicylate** from other components in the sample. A typical program might start at a low temperature (e.g., 60°C), ramp up to a high temperature (e.g., 250°C), and hold for a few minutes.
- Carrier Gas: Helium is commonly used as the carrier gas at a constant flow rate.
- MS Detection:
  - Ionization: Electron ionization (EI) is the standard method.
  - Analyzer: A quadrupole or ion trap mass analyzer is used.
  - Detection Mode: For identification, a full scan mode is used to obtain the mass spectrum of the eluting compound, which can be compared to a library database (e.g., NIST). For quantification, selected ion monitoring (SIM) or multiple reaction monitoring (MRM) can be used for higher sensitivity and selectivity.[\[12\]](#)[\[13\]](#)

## Biological Significance: Allergic Contact Dermatitis

**Amyl salicylate** is recognized as a potential skin sensitizer and can cause allergic contact dermatitis (ACD) in susceptible individuals.[\[14\]](#)[\[15\]](#) ACD is a Type IV delayed-type hypersensitivity reaction mediated by T-cells.[\[16\]](#)

## Signaling Pathway in Allergic Contact Dermatitis

The development of ACD occurs in two distinct phases: the sensitization phase and the elicitation phase. The following diagram illustrates the key cellular events and signaling involved in this pathway, which can be initiated by allergens such as **amyl salicylate**.



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Caption: Allergic contact dermatitis pathway initiated by a hapten like **amyl salicylate**.

#### Pathway Description:

- **Sensitization Phase:** Upon initial skin contact, **amyl salicylate**, acting as a hapten, penetrates the skin and binds to endogenous proteins to form a hapten-protein complex. This complex is recognized and taken up by Langerhans cells, which are antigen-presenting cells (APCs) in the epidermis.[16] These cells then migrate to the regional lymph nodes, where they present the processed antigen to naive T-cells. This leads to the clonal expansion and differentiation of antigen-specific memory T-cells.
- **Elicitation Phase:** Upon subsequent exposure to **amyl salicylate**, the hapten-protein complexes are again formed and presented by APCs. This time, the circulating memory T-cells recognize the antigen, leading to their activation.[16] Activated T-cells release a cascade of pro-inflammatory cytokines and chemokines. These signaling molecules recruit other immune cells, such as macrophages and more T-cells, to the site of exposure, resulting

in the characteristic inflammatory symptoms of dermatitis, including redness, swelling, and blistering.

## Conclusion

**Amyl salicylate** is a significant compound in various industries, particularly for its fragrance properties. For researchers and professionals in drug development, understanding its physicochemical characteristics, synthesis, and analytical detection is crucial, especially when considering its use in topical formulations. Furthermore, its potential to act as a skin sensitizer necessitates a thorough understanding of the immunological mechanisms underlying allergic contact dermatitis to ensure product safety and to develop formulations that are non-sensitizing.

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